

# Ecotoxicology of Epoxiconazole on Non-Target Organisms: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Epronaz*

Cat. No.: *B3054231*

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Disclaimer: The substance "**Epronaz**" as specified in the user request is not a recognized chemical entity in widespread scientific literature. Based on the phonetic similarity and context, this guide addresses the ecotoxicology of Epoxiconazole, a broad-spectrum triazole fungicide.

## Executive Summary

Epoxiconazole is a systemic fungicide widely used in agriculture to control a variety of fungal diseases in crops. Its mode of action is the inhibition of C14-demethylase, an enzyme crucial for sterol biosynthesis in fungi. While effective against target pathogens, the persistence and mobility of epoxiconazole in the environment raise concerns about its potential impact on non-target organisms. This technical guide provides a comprehensive overview of the ecotoxicological effects of epoxiconazole on aquatic and terrestrial non-target organisms, including quantitative toxicity data, detailed experimental protocols, and an examination of the underlying signaling pathways affected.

## Quantitative Ecotoxicity Data

The following tables summarize the acute and chronic toxicity of epoxiconazole to a range of non-target organisms. Data is presented as LC50 (lethal concentration for 50% of the population), EC50 (effective concentration for 50% of the population), and NOEC (no observed effect concentration).

Table 1: Aquatic Ecotoxicity of Epoxiconazole

Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Fish				
Oncorhynchus mykiss (Rainbow Trout)	96-h LC50	< 4.6	96 hours	[1]
Invertebrates				
Daphnia magna (Water Flea)	48-h EC50	8.69	48 hours	[1]
Daphnia magna (Water Flea)	21-d NOEC	0.63	21 days	[2]
Algae				
Pseudokirchneriella subcapitata	72-h EC50	2.31	72 hours	[1]
Chaetoceros calcitrans (Marine Diatom)	72-h EC50	2.31	72 hours	[3]

Table 2: Terrestrial Ecotoxicity of Epoxiconazole

Species	Endpoint	Value	Exposure Duration	Reference
Earthworms				
Eisenia fetida	14-d LC50	45.5 mg/kg soil	14 days	
Eisenia fetida	56-d NOEC (reproduction)	0.084 mg/kg soil	56 days	
Honeybees				
Apis mellifera	48-h Acute Contact LD50	> 100 µg/bee	48 hours	
Soil Microorganisms				
Nitrogen Transformation	NOEC	0.0625 mg/kg soil	90 days	
Carbon Transformation	NOEC	0.625 mg/kg soil	90 days	

## Experimental Protocols

The ecotoxicological data presented in this guide are primarily generated following standardized test guidelines, predominantly those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality, reproducibility, and international acceptance.

## Aquatic Toxicity Testing

- **Fish Acute Toxicity Test (OECD 203):** This test evaluates the acute lethal toxicity of a substance to fish. Typically, juvenile rainbow trout (*Oncorhynchus mykiss*) are exposed to a range of concentrations of the test substance in a static or semi-static system for 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours, and the LC50 is calculated. Water quality parameters such as pH, dissolved oxygen, and temperature are monitored throughout the test.

- **Daphnia sp. Acute Immobilisation Test (OECD 202):** This test assesses the acute toxicity of a substance to *Daphnia magna*. Neonates (<24 hours old) are exposed to a series of test concentrations for 48 hours. The endpoint is immobilization, defined as the inability to swim within 15 seconds of gentle agitation. Observations are made at 24 and 48 hours to determine the EC50.
- **Alga, Growth Inhibition Test (OECD 201):** This test determines the effect of a substance on the growth of freshwater green algae, such as *Pseudokirchneriella subcapitata*. Exponentially growing algal cultures are exposed to various concentrations of the test substance for 72 hours under constant light and temperature. The algal growth is measured by cell counts or other biomass surrogates, and the EC50 for growth rate inhibition is calculated.

## Terrestrial Toxicity Testing

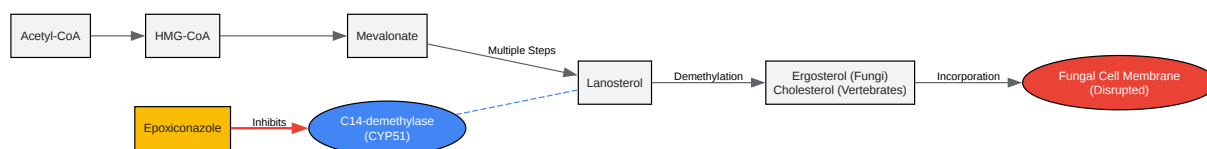
- **Earthworm, Acute Toxicity Test (based on OECD 207):** This test evaluates the acute toxicity of a substance to adult earthworms, typically *Eisenia fetida*. The earthworms are exposed to the test substance mixed into an artificial soil for 14 days. Mortality and sublethal effects like weight loss are recorded to determine the LC50.
- **Earthworm Reproduction Test (OECD 222):** This chronic toxicity test assesses the sublethal effects of a substance on earthworm reproduction. Adult earthworms are exposed to the substance in artificial soil for 28 days, after which they are removed. The soil is then incubated for another 28 days to allow for the hatching of cocoons. The number of juvenile worms is counted to determine the NOEC for reproduction.
- **Honeybee, Acute Contact Toxicity Test (OECD 214):** This test determines the acute contact toxicity of a substance to adult worker honeybees (*Apis mellifera*). The test substance is applied directly to the dorsal thorax of the bees. Mortalities are recorded at 24 and 48 hours to calculate the LD50.
- **Soil Microorganism Toxicity Tests:** These studies assess the impact of a substance on key microbial processes in the soil, such as nitrogen and carbon transformation. Soil samples are treated with the test substance and incubated under controlled conditions. The rates of nitrification (conversion of ammonia to nitrate) and soil respiration (carbon dioxide evolution) are measured over time to determine the NOEC.

## Signaling Pathways and Mechanisms of Toxicity

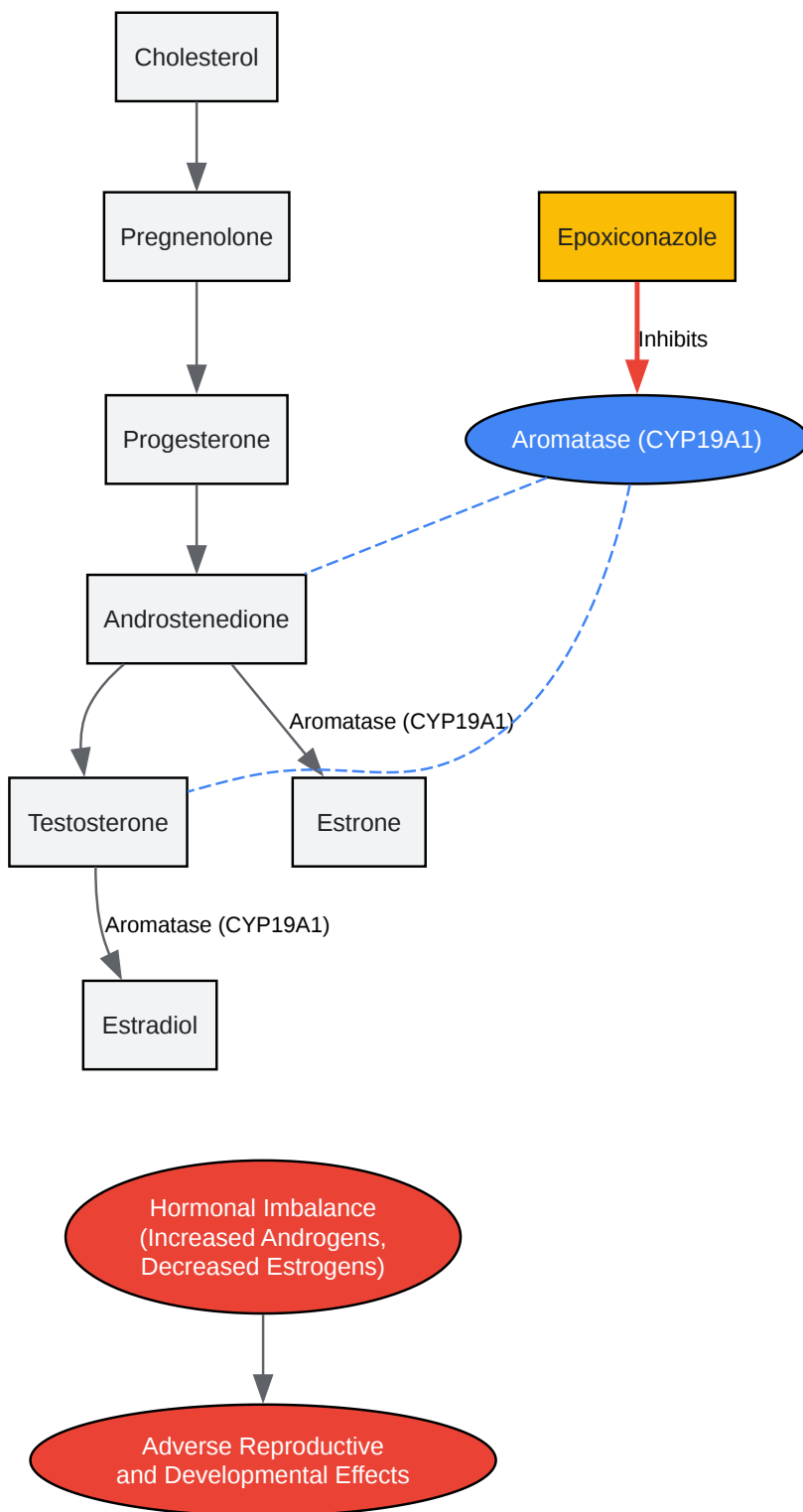
Epoxiconazole's primary mode of action in target fungi is the inhibition of sterol biosynthesis. However, its interaction with cytochrome P450 (CYP) enzymes can also lead to adverse effects in non-target organisms, including endocrine disruption.

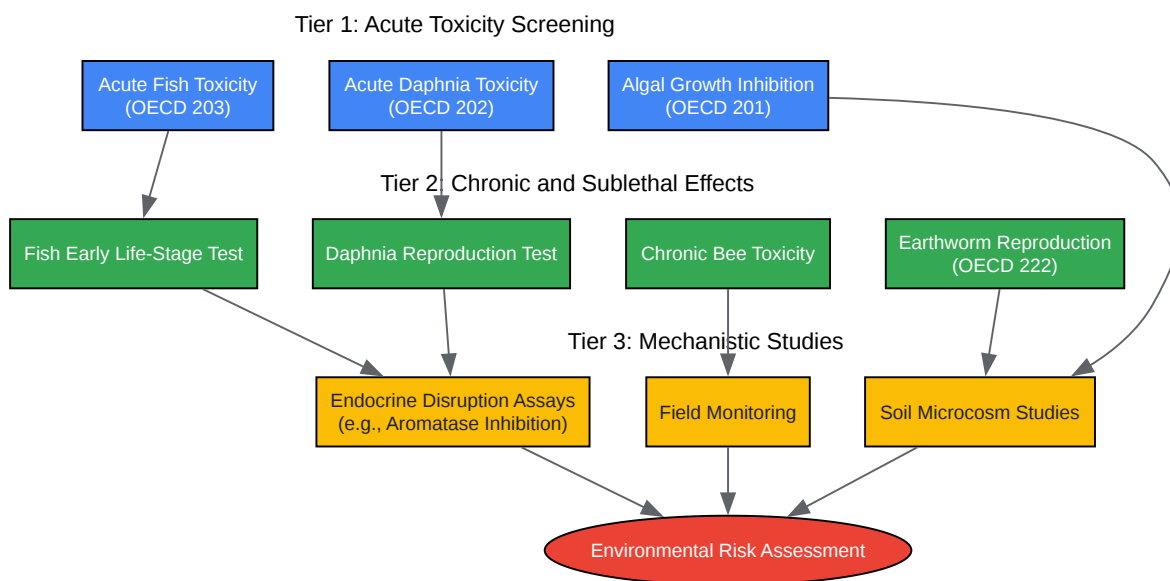
### Primary Mode of Action: Sterol Biosynthesis Inhibition

Epoxiconazole inhibits the enzyme C14-demethylase (a member of the CYP51 family), which is a critical step in the conversion of lanosterol to ergosterol in fungi. Ergosterol is an essential component of fungal cell membranes. In non-target organisms, analogous enzymes in the sterol biosynthesis pathway can be affected, although the sensitivity is generally lower than in fungi.



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## References

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